

Dimethyl 2,5-dibromohexanedioate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name:	Dimethyl 2,5-dibromohexanedioate
Cat. No.:	B1295253

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **Dimethyl 2,5-dibromohexanedioate** (CAS No. 868-72-4). The information is compiled to ensure the integrity and reliability of this compound in research and development settings.

Chemical Stability Profile

Dimethyl 2,5-dibromohexanedioate is a solid organic compound that is considered stable under recommended storage and handling conditions.^{[1][2]} Multiple safety data sheets (SDS) confirm its stability at standard temperatures and pressures.^[1] However, the compound is susceptible to degradation under specific conditions, such as exposure to incompatible materials, high temperatures, and direct sunlight.

The primary hazardous decomposition products upon degradation are carbon oxides (CO, CO₂) and hydrogen bromide (HBr).^[1]

Recommended Storage and Handling

Proper storage and handling are crucial to maintain the quality and stability of **Dimethyl 2,5-dibromohexanedioate**. The following table summarizes the recommended conditions based on available safety data.

Parameter	Recommended Condition	Rationale & Notes
Temperature	Cool, dry place. [1] Room temperature (general) [3] or 2-8°C (for long-term storage). [2]	Prevents thermal degradation. "Cool" generally implies temperatures below ambient.
Atmosphere	Tightly-closed container. [1] [4] Inert atmosphere (e.g., Argon, Nitrogen). [2]	Minimizes contact with moisture and air, which can lead to hydrolysis.
Light	Protect from direct sunlight.	Avoids potential photodegradation.
Incompatibilities	Strong oxidizing agents. [1]	To prevent vigorous and potentially hazardous reactions.
Handling	In a well-ventilated area. [1] [4] Avoid dust generation. [1]	The compound is harmful if swallowed and can cause skin and eye damage. [1]

Potential Degradation Pathways

While specific kinetic data for the degradation of **Dimethyl 2,5-dibromohexanedioate** is not readily available in the literature, potential degradation pathways can be inferred from its chemical structure and general knowledge of similar halogenated esters.

- **Hydrolysis:** As an ester, it is susceptible to hydrolysis, which would be catalyzed by the presence of acids or bases, or can occur slowly in the presence of water. This would cleave the ester linkages to form methanol and 2,5-dibromohexanedioic acid.
- **Thermal Decomposition:** At elevated temperatures, the compound will decompose. The C-Br bonds are typically the weakest and most likely to cleave first, leading to the formation of radicals and subsequent elimination reactions to produce unsaturated species and hydrogen bromide.[\[1\]](#)
- **Photodegradation:** Exposure to UV light can induce photochemical degradation. Brominated organic compounds can undergo homolytic cleavage of the carbon-bromine bond, initiating radical-mediated decomposition processes.

- Reaction with Incompatibles: Strong oxidizing agents can react exothermically with the compound, leading to its rapid and uncontrolled degradation.

Experimental Protocols for Stability Assessment

A comprehensive stability assessment of **Dimethyl 2,5-dibromohexanedioate** would involve long-term stability studies under recommended storage conditions and forced degradation (stress testing) to identify potential degradation products and pathways. The following protocols are based on the principles outlined in the ICH Q1A guidelines for stability testing of new drug substances.^[1]

Long-Term Stability Testing

Objective: To establish the re-test period or shelf life under recommended storage conditions.

Methodology:

- Sample Preparation: Store samples of **Dimethyl 2,5-dibromohexanedioate** in containers that simulate the actual storage packaging (e.g., amber glass vials with tightly sealed caps under an inert atmosphere).
- Storage Conditions: Place the samples in controlled environmental chambers set to the recommended long-term storage conditions (e.g., $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$ and/or $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 60% RH $\pm 5\%$ RH).
- Testing Schedule: Pull samples for analysis at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months).
- Analytical Method: At each time point, analyze the samples using a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. The method should be able to separate the intact compound from any potential degradation products.
- Parameters to Test:
 - Appearance (color, physical state)
 - Assay (to determine the concentration of the active substance)

- Purity (to detect and quantify degradation products)

Forced Degradation (Stress Testing)

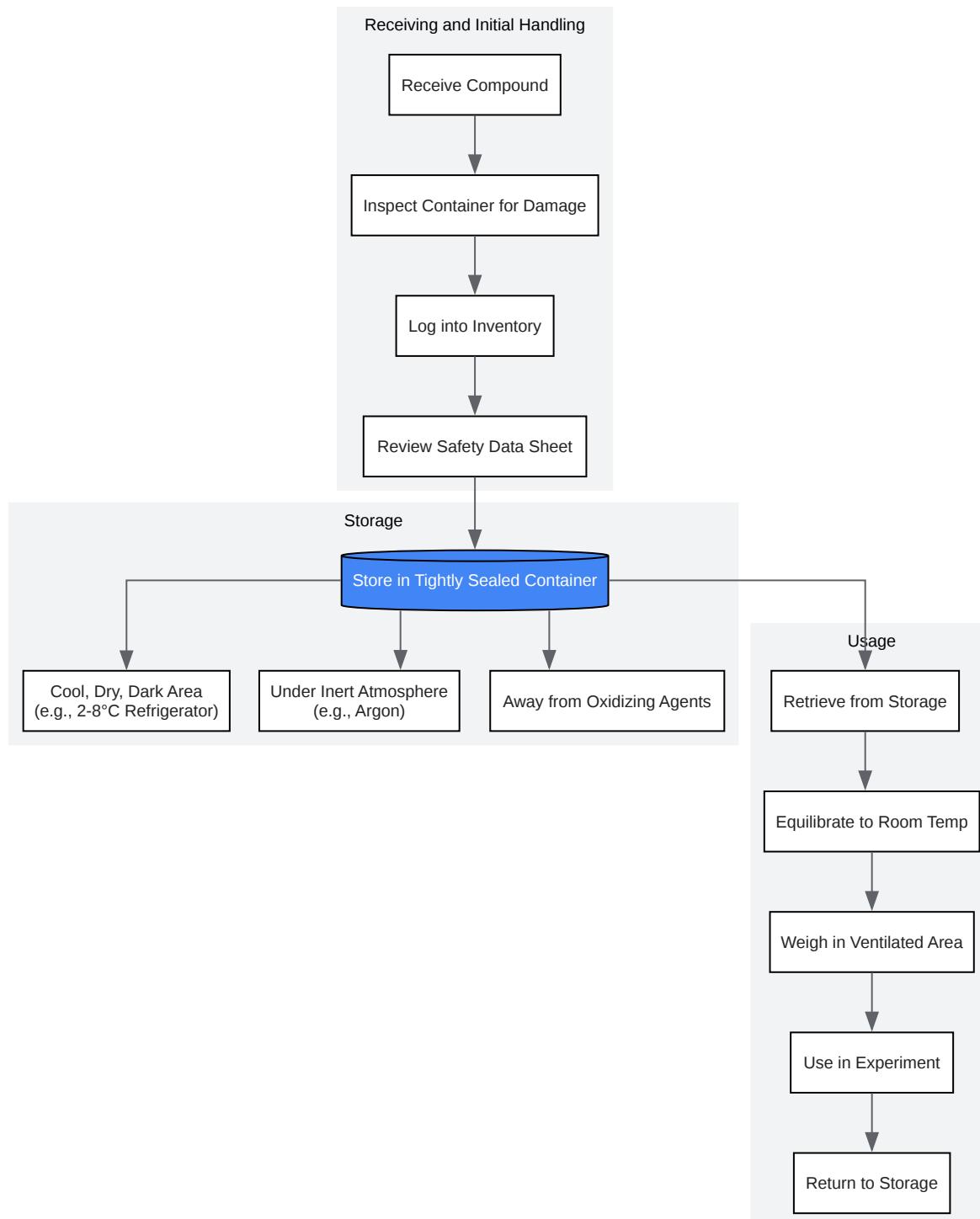
Objective: To identify likely degradation products and establish the intrinsic stability of the molecule. This information is crucial for developing and validating a stability-indicating analytical method.

Methodology:

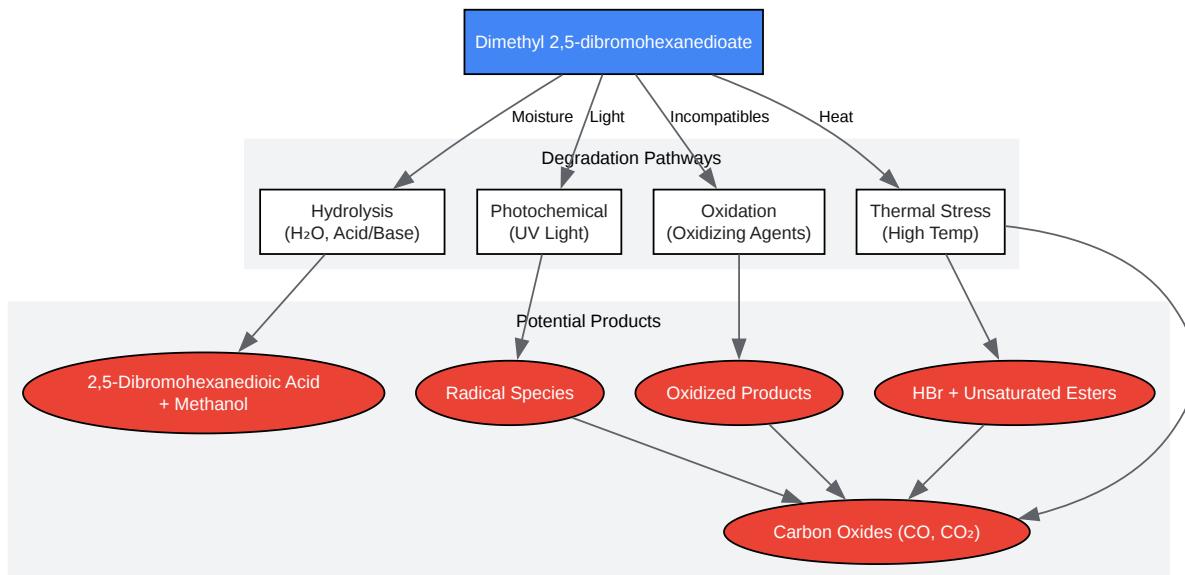
- Acid Hydrolysis: Dissolve the compound in a suitable solvent and add a dilute acid (e.g., 0.1 M HCl). Heat the solution (e.g., at 60°C) for a defined period (e.g., 24 hours). Neutralize the solution before analysis.
- Base Hydrolysis: Dissolve the compound in a suitable solvent and add a dilute base (e.g., 0.1 M NaOH). Keep at room temperature or gently heat for a defined period. Neutralize the solution before analysis.
- Oxidative Degradation: Dissolve the compound in a suitable solvent and add a solution of an oxidizing agent (e.g., 3% hydrogen peroxide). Keep at room temperature for a defined period.
- Thermal Degradation: Expose the solid compound to high temperature (e.g., 80°C) for a defined period.
- Photodegradation: Expose the solid compound and a solution of the compound to a light source according to ICH Q1B guidelines (e.g., exposure to not less than 1.2 million lux hours and 200 watt hours/square meter).
- Analysis: Analyze the stressed samples using a suitable analytical method (e.g., HPLC-UV/MS) to identify and characterize the degradation products.

Visualizations

The following diagrams illustrate key logical workflows and potential pathways related to the stability of **Dimethyl 2,5-dibromohexanedioate**.

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Caption: Recommended workflow for handling and storage of **Dimethyl 2,5-dibromohexanedioate**.



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Caption: Potential degradation pathways for **Dimethyl 2,5-dibromohexanedioate**.

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